

Spectroscopic comparison of starting material and final coupled product

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Compound of Interest

Compound Name: 4-(Pyrrolidin-1-ylmethyl)phenylboronic acid
CAS No.: 1036991-20-4
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Spectroscopic Analysis: A Comparative Guide for Coupling Reactions

In the realm of drug development and chemical synthesis, the successful formation of a carbon-carbon or carbon-heteroatom bond through a coupling reaction is a pivotal step. Verifying the complete consumption of starting materials and confirming the structure of the final product are critical for process optimization and quality control. This guide provides a comparative analysis of starting materials and their corresponding coupled products using key spectroscopic techniques, supported by experimental data and detailed protocols.

Core Principles of Spectroscopic Comparison

The fundamental principle behind this analysis is that a chemical transformation induces changes in the molecular structure, which are directly observable through various spectroscopic methods. By comparing the spectra of the starting material and the final product, researchers can identify the disappearance of reactant-specific signals and the appearance of product-specific signals, thereby confirming the reaction's success. The primary techniques

employed for this purpose are Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Data Presentation: A Head-to-Head Comparison

To illustrate the spectroscopic changes, we will consider a model Suzuki cross-coupling reaction: the synthesis of 4-phenylpyridine from 4-bromopyridine and phenylboronic acid.

Table 1: ^1H NMR Spectroscopic Data Comparison

Compound	Key Protons	Chemical Shift (δ , ppm)	Splitting Pattern	Integration	Analysis
4-Bromopyridine (Starting Material)	H-2, H-6	~8.60	Doublet	2H	Protons adjacent to the nitrogen and bromine atoms are significantly deshielded.
	H-3, H-5	~7.50	Doublet	2H	Protons on the pyridine ring.
Phenylboronic Acid (Starting Material)	Phenyl H's	7.40 - 7.80	Multiplet	5H	Aromatic protons of the phenyl group.
B(OH) ₂	~8.20	Broad Singlet	2H	Exchangeable protons of the boronic acid group.	
4-Phenylpyridine (Coupled Product)	H-2, H-6	~8.70	Doublet	2H	Protons on the pyridine ring, shifted slightly downfield compared to the starting material.
	H-3, H-5	~7.65	Doublet	2H	Protons on the pyridine ring.
	Phenyl H's	7.45 - 7.60	Multiplet	5H	Aromatic protons of the

newly
attached
phenyl group.

Analysis: The successful coupling is confirmed by the disappearance of the distinct signals for 4-bromopyridine and phenylboronic acid, and the appearance of a new set of signals corresponding to the 4-phenylpyridine structure.^{[1][2][3][4]} The integration values in the product spectrum will reflect the correct proton count for the coupled molecule.^[5]

Table 2: Infrared (IR) Spectroscopy Data Comparison

Compound	Functional Group	Characteristic Absorption (cm ⁻¹)	Intensity	Analysis
4-Bromopyridine (Starting Material)	C-Br Stretch	~500 - 600	Medium-Strong	Presence of the carbon-bromine bond.
Aromatic C-H Stretch	~3000 - 3100	Medium	Characteristic of aromatic protons.	
Phenylboronic Acid (Starting Material)	O-H Stretch	~3200 - 3600	Broad, Strong	Indicates the hydroxyl groups of the boronic acid.
B-O Stretch	~1310 - 1350	Strong	Characteristic of the boron-oxygen bond.	
4-Phenylpyridine (Coupled Product)	Aromatic C-H Stretch	~3000 - 3100	Medium	Aromatic C-H bonds are present.
C=C Aromatic Stretch	~1400 - 1600	Medium-Strong	Skeletal vibrations of the coupled aromatic rings.	
Fingerprint Region	< 1400	Complex	The overall pattern will be unique to the product and different from the starting materials.	

Analysis: The key indicator of reaction completion in the IR spectrum is the disappearance of the broad O-H stretch from the boronic acid and the C-Br stretch from the bromopyridine.^[6]^[7] The spectrum of the product will show characteristic aromatic C-H and C=C stretches, but the

most definitive confirmation comes from the unique fingerprint region, which should match a reference spectrum of the pure product.[\[8\]](#)

Table 3: Mass Spectrometry (MS) Data Comparison

Compound	Ionization Mode	Expected Molecular Ion (m/z)	Analysis
4-Bromopyridine (Starting Material)	ESI+	158/160 [M+H] ⁺	The characteristic isotopic pattern for bromine (¹⁹ Br/ ⁸¹ Br in ~1:1 ratio) will be observed.
Phenylboronic Acid (Starting Material)	ESI-	121 [M-H] ⁻	The molecular ion corresponding to the deprotonated boronic acid.
4-Phenylpyridine (Coupled Product)	ESI+	156 [M+H] ⁺	A single major peak corresponding to the protonated coupled product.

Analysis: Mass spectrometry provides unambiguous evidence of the final product's mass.[\[9\]](#)
[\[10\]](#) The disappearance of the isotopic pattern of the bromo-substituent and the boronic acid peak, coupled with the appearance of a new molecular ion peak at the expected mass-to-charge ratio (m/z) for the coupled product, confirms the formation of the new C-C bond.[\[11\]](#)[\[12\]](#)
[\[13\]](#)

Experimental Protocols

Accurate and reproducible data depend on meticulous sample preparation and analysis.

Protocol 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:

- Accurately weigh 5-10 mg of the dried sample (starting material or purified product).
- Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a clean vial.
- Transfer the solution to a standard 5 mm NMR tube.
- For reaction monitoring, a small aliquot can be taken from the crude reaction mixture, the solvent removed under vacuum, and the residue dissolved in the deuterated solvent.[\[14\]](#)
- Data Acquisition:
 - Insert the NMR tube into the spectrometer.
 - Tune and shim the instrument to ensure a homogeneous magnetic field.
 - Acquire a standard ^1H NMR spectrum.[\[15\]](#) For complex mixtures, 2D NMR techniques like COSY or HSQC may be employed for more detailed structural elucidation.[\[16\]](#)
 - Process the data by applying Fourier transformation, phase correction, and baseline correction.
 - Integrate the peaks to determine the relative ratios of protons.[\[5\]](#)

Protocol 2: Infrared (IR) Spectroscopy

- Sample Preparation (Thin Solid Film):
 - Place a small amount (approx. 10-50 mg) of the solid sample into a vial.[\[17\]](#)
 - Add a few drops of a volatile solvent (e.g., dichloromethane or acetone) to dissolve the solid.[\[17\]](#)
 - Using a pipette, drop a small amount of the solution onto the surface of a salt plate (e.g., NaCl or KBr).[\[17\]](#)[\[18\]](#)
 - Allow the solvent to evaporate completely, leaving a thin film of the compound on the plate.[\[17\]](#)

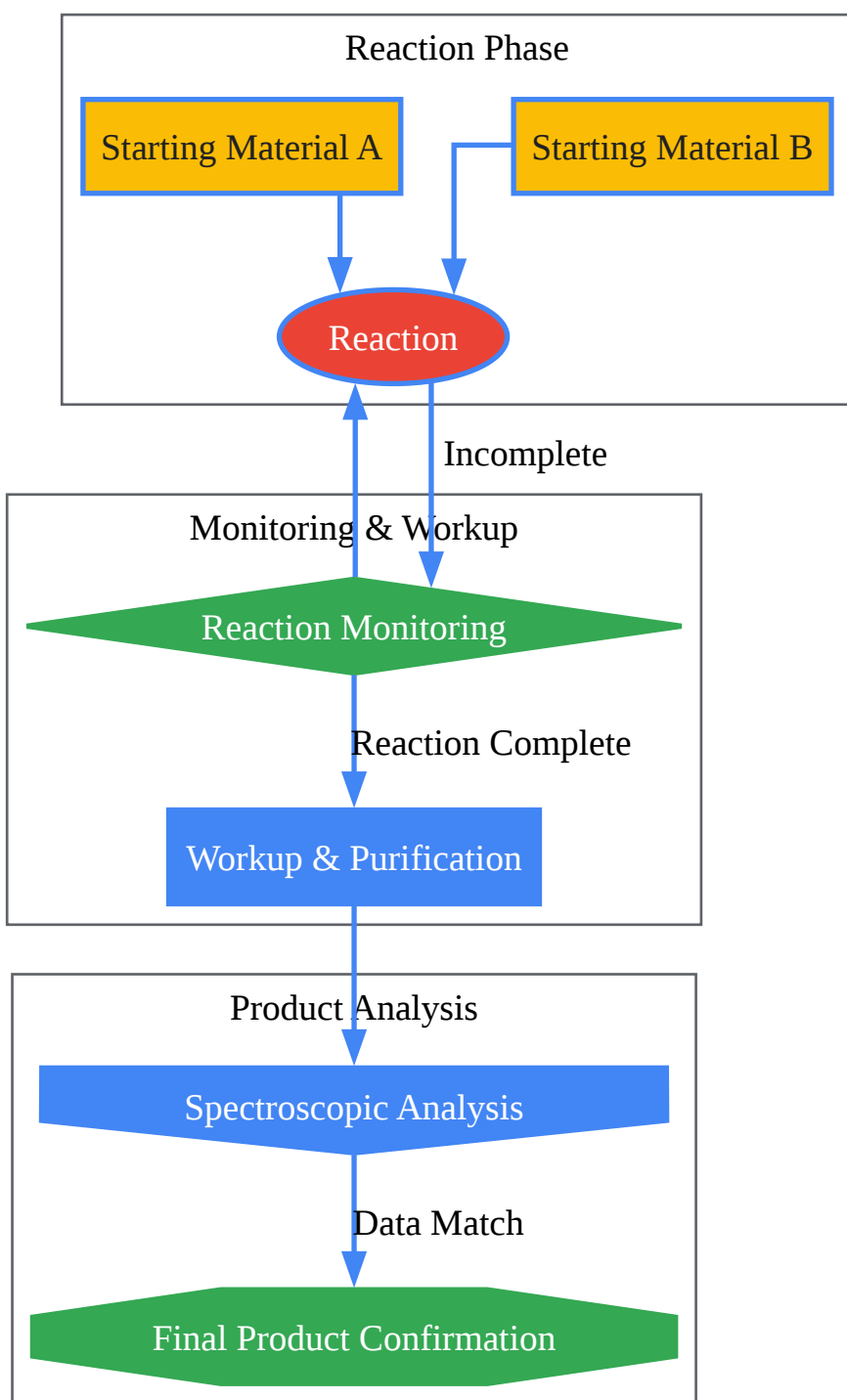
- Data Acquisition:
 - Place the salt plate in the sample holder of the FT-IR spectrometer.
 - Acquire a background spectrum of the empty instrument.
 - Acquire the sample spectrum. The instrument records the interference pattern and a computer performs a Fourier transform to generate the final spectrum.[\[19\]](#)

Protocol 3: Mass Spectrometry (MS)

- Sample Preparation (for ESI-MS):
 - Prepare a stock solution of the sample at approximately 1 mg/mL in an organic solvent like methanol or acetonitrile.[\[20\]](#)
 - Perform a serial dilution to achieve a final concentration of about 1-10 µg/mL in a suitable solvent system (e.g., 50:50 acetonitrile:water with 0.1% formic acid for positive ion mode).[\[20\]](#)
 - Filter the final solution through a 0.22 µm syringe filter to remove any particulates that could block the instrument lines.[\[20\]](#)
- Data Acquisition:
 - The prepared sample can be introduced into the mass spectrometer via direct infusion or through a liquid chromatography (LC) system.[\[21\]](#)
 - For direct infusion, the sample is injected at a constant flow rate into the electrospray ionization (ESI) source.
 - The instrument separates the generated ions based on their mass-to-charge ratio.[\[9\]](#)
 - The detector records the abundance of each ion, generating the mass spectrum.

Visualization of Workflow

The logical flow from reaction setup to final product confirmation can be visualized as follows:



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Caption: Workflow for reaction monitoring and product confirmation.

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